

Sophoraflavanone G: A Comprehensive Technical Review for Drug Discovery and Development

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Compound of Interest

Compound Name: *Sophoraflavanone G*

Cat. No.: *B1683828*

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Introduction

Sophoraflavanone G is a prenylated flavonoid predominantly isolated from the roots of *Sophora flavescens* and other species of the *Sophora* genus. This natural compound has garnered significant scientific interest due to its diverse and potent pharmacological activities. Exhibiting a broad spectrum of effects, including anti-inflammatory, anticancer, antimicrobial, antioxidant, and neuroprotective properties, **Sophoraflavanone G** presents a promising scaffold for the development of novel therapeutics. This technical guide provides a comprehensive review of the existing literature on **Sophoraflavanone G**, with a focus on its quantitative biological data, detailed experimental methodologies, and the underlying molecular signaling pathways.

Pharmacological Activities of Sophoraflavanone G

Sophoraflavanone G modulates a variety of biological processes, making it a molecule of high interest for therapeutic applications. Its multifaceted nature is evident in its ability to target key pathways involved in major diseases.

Anti-inflammatory Activity

Sophoraflavanone G has demonstrated significant anti-inflammatory effects across various in vitro and in vivo models. It effectively reduces the production of pro-inflammatory mediators such as nitric oxide (NO) and prostaglandin E2 (PGE2).[1][2] Furthermore, it has been shown to decrease the expression of pro-inflammatory cytokines, including interleukin-1 β (IL-1 β), interleukin-6 (IL-6), and tumor necrosis factor- α (TNF- α).[1][3]

Anticancer Activity

The anticancer potential of **Sophoraflavanone G** has been observed in several cancer cell lines. It induces apoptosis (programmed cell death) and can arrest the cell cycle, thereby inhibiting tumor cell proliferation.[4][5] Studies have shown its efficacy against human leukemia, triple-negative breast cancer, and other tumor types.[5][6] The cytotoxic effects are often mediated through the activation of caspase cascades and modulation of apoptotic proteins.[5][7]

Antimicrobial Activity

Sophoraflavanone G exhibits potent antibacterial activity against a range of pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA).[8] It has been shown to act synergistically with conventional antibiotics, enhancing their efficacy and potentially overcoming antibiotic resistance.[8]

Quantitative Data Summary

The following tables summarize the quantitative data on the biological activities of **Sophoraflavanone G**, providing a comparative overview of its potency in various experimental settings.

Table 1: Anticancer Activity of **Sophoraflavanone G**

Cell Line	Cancer Type	Assay	IC50 Value	Reference
Various tumor cells	Various	MTT assay	~20 μ M	[4]

Table 2: Antimicrobial Activity of **Sophoraflavanone G**

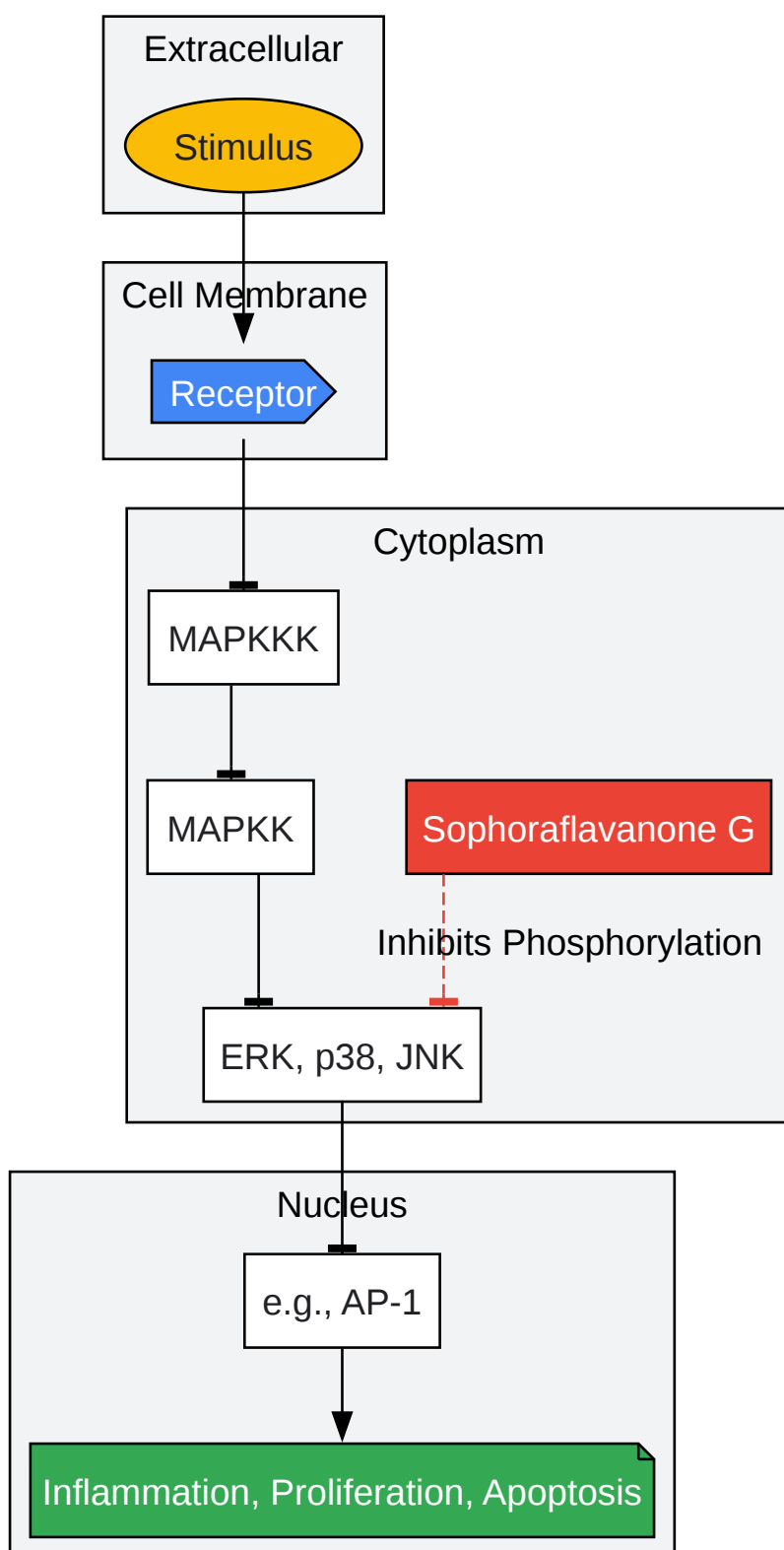
Microorganism	Activity	MIC/MBC Value	Reference
Methicillin-resistant Staphylococcus aureus (MRSA) (10 clinical isolates)	Minimum Inhibitory Concentration (MIC)	0.5-8 µg/mL	[8]
Mutans streptococci (16 strains)	Minimum Bactericidal Concentration (MBC)	0.5-4 µg/mL	

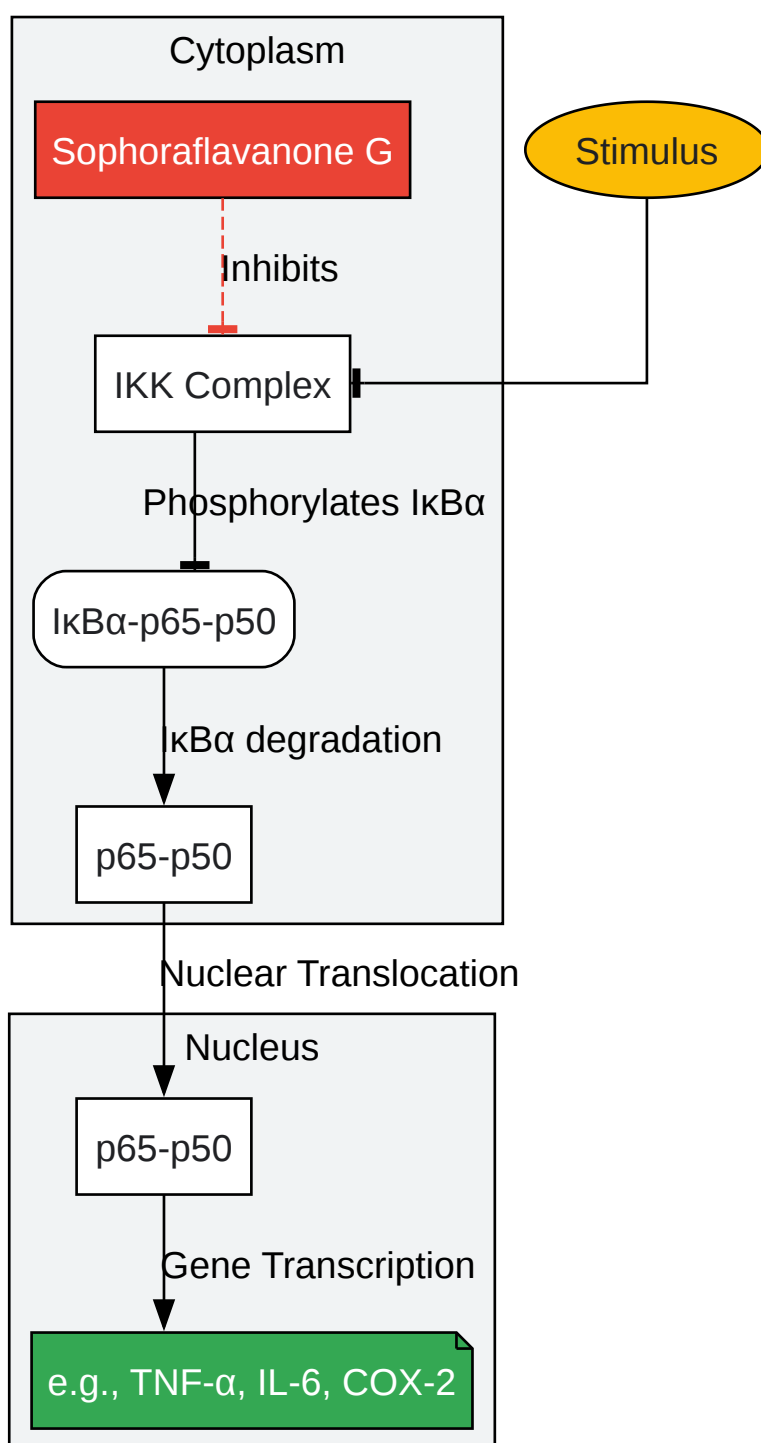
Key Signaling Pathways Modulated by Sophoraflavanone G

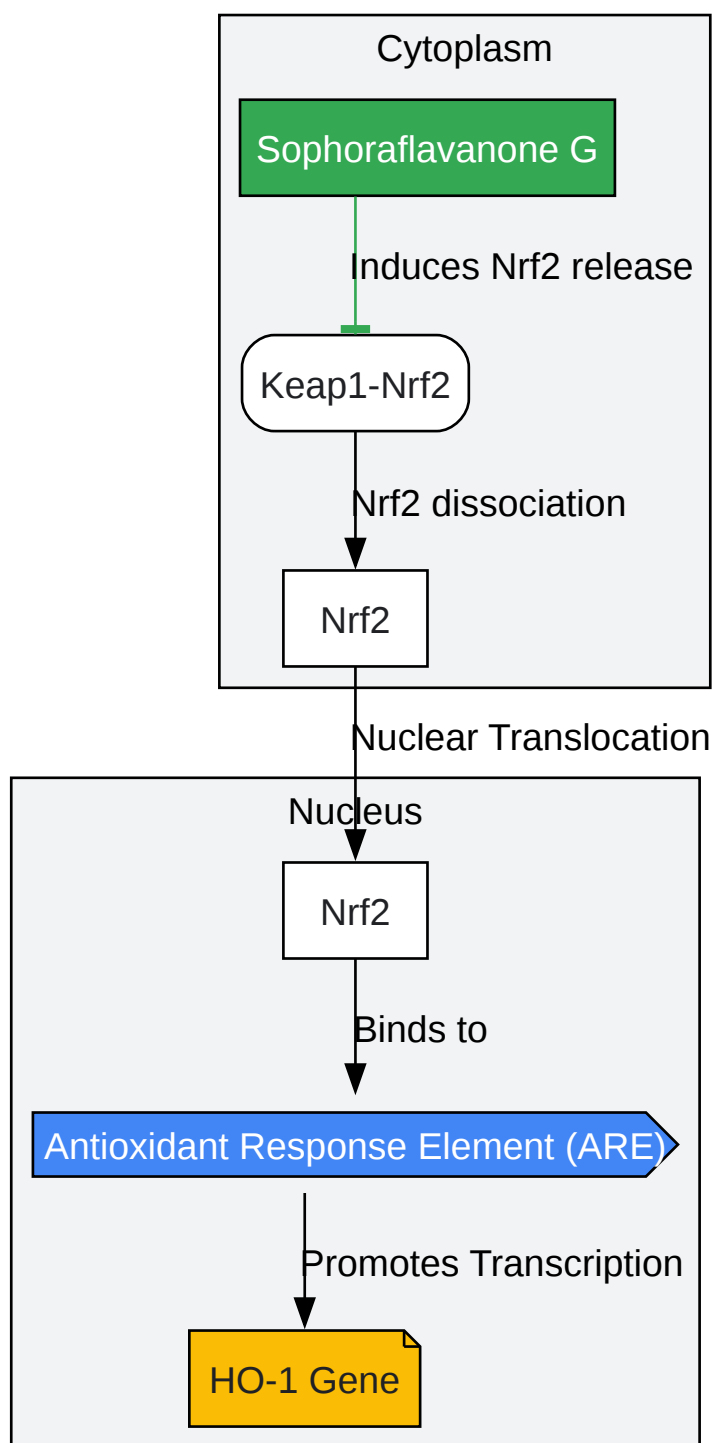
Sophoraflavanone G exerts its biological effects by modulating several key intracellular signaling pathways that are crucial in the pathogenesis of inflammation, cancer, and other diseases.

Mitogen-Activated Protein Kinase (MAPK) Pathway

The MAPK pathway, which includes ERK1/2, p38 MAPK, and JNK, is a critical regulator of cellular processes such as proliferation, differentiation, and apoptosis. **Sophoraflavanone G** has been shown to inhibit the phosphorylation of ERK1/2, p38, and JNK in various cell types, thereby blocking downstream signaling events.[9][10] This inhibition of the MAPK cascade is a key mechanism underlying its anti-inflammatory and anticancer activities.[5][9]







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